

Technical Support Center: Process Improvements for Mixing NuPro® into Feed

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NuPro
CAS No.: 103736-65-8
Cat. No.: B1166724

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the effective incorporation of **NuPro®**, a yeast-derived protein source, into animal feed. It includes frequently asked questions, a troubleshooting guide, and experimental protocols to address common challenges and ensure optimal mixing and homogeneity.

Frequently Asked Questions (FAQs)

Q1: What is the recommended inclusion rate for **NuPro®** in animal feed?

A1: The inclusion rate of **NuPro®** can vary depending on the specific animal species and the goals of the study. Published research has shown effective inclusion rates of 2% in weanling pigs to increase growth rate.^[1] In another study, broiler chickens were fed diets with 2% **NuPro®**.^{[2][3]} For lactating sows, daily supplementation of 30g and 60g of **NuPro®** (approximately a 1% inclusion rate) has been studied.^[1] It is recommended to consult specific product guidelines and relevant scientific literature for the target species.

Q2: What is the optimal mixing time when incorporating **NuPro®** into a feed formulation?

A2: The ideal mixing time is dependent on the specific mixer being used and the other ingredients in the formulation. Generally, a mixing time of not less than 8 minutes is recommended for feed.[4] However, it's crucial to conduct a mix uniformity test to determine the optimal time for your specific setup. Over-mixing can be just as detrimental as under-mixing, potentially leading to segregation of particles.

Q3: Are there any known interactions between **NuPro®** and other common feed ingredients?

A3: **NuPro®** is a source of highly digestible proteins and nucleotides.[1] While there are no widely reported negative interactions, it's important to consider the overall nutrient profile of the diet. The hygroscopic nature of **NuPro®** (ability to absorb moisture) means it should be stored in a cool, dry place with the container kept tightly closed when not in use.[5]

Q4: How can I ensure a homogenous mixture when adding a micro-ingredient like **NuPro®**?

A4: To achieve a uniform mix with micro-ingredients, it is advisable to create a premix.[4] This involves diluting the micro-ingredient with a suitable carrier, such as ground grain, before adding it to the main batch.[4] This process facilitates a more even distribution of the additive throughout the final feed.[4]

Q5: What are the consequences of a non-uniform feed mixture?

A5: A non-uniform mixture can lead to inconsistent animal performance, as some animals may receive too much of the additive while others receive too little.[6][7] This can result in variable growth rates and health outcomes within a study group, potentially compromising the validity of experimental data.[7] In severe cases, it can also lead to nutrient toxicity.[6]

Troubleshooting Guide

This guide addresses common issues encountered during the process of mixing **NuPro®** into feed.

Problem	Potential Causes	Recommended Solutions
Feed Clumping or "Balling"	- Improper addition of liquid ingredients. - High moisture content in one or more ingredients. - Hygroscopic nature of certain additives.[8]	- Add liquid ingredients, such as molasses or fats, after the dry ingredients have been thoroughly mixed.[4][9] - Ensure all ingredients are stored in a dry environment to minimize moisture absorption. - For hygroscopic ingredients like NuPro®, keep the packaging sealed and minimize exposure to air.[5]
Inconsistent Animal Performance	- Non-uniform distribution of NuPro® in the feed.[7] - Segregation of feed particles after mixing.	- Conduct a feed mixing uniformity test to validate your mixing procedure. - Consider using a premix for micro-ingredients to improve distribution.[4] - Minimize transportation and handling of the final feed to reduce the risk of segregation.
Cross-Contamination Between Batches	- Residue from a previous batch remaining in the mixer.[9]	- Implement a thorough cleaning protocol for the mixer between batches, especially when changing formulations. [9] - Consider a flushing procedure where a small amount of a base ingredient is run through the mixer to clear out any remaining material from the previous batch.
Reduced Efficacy of NuPro®	- Inadequate mixing leading to under-dosing in some portions of the feed. - Degradation of	- Verify the accuracy of your scales and dosing equipment. - Store NuPro® in a cool, dry

the product due to improper storage.

place and keep the container tightly sealed.[5]

Quantitative Data Summary

The following table summarizes key quantitative data related to the inclusion of **NuPro®** in animal feed based on available research.

Parameter	Species	Inclusion Rate/Dosage	Observed Effect	Reference
Growth Rate	Weanling Pigs	2%	Increased growth rate over a 4-week period.	[1]
Growth Rate	Weanling Pigs	2% and 5%	Greater feed intake and average daily gain over 28 days post-weaning.	[1]
Piglet Weight Gain	Lactating Sows	60g/day (approx. 1% inclusion)	Beneficial effect on piglet weight gains.	[1]
Feed Conversion	Broiler Chickens	2%	Improvement in feed conversion.	[2][3]

Experimental Protocol: Feed Homogeneity Testing

To ensure that **NuPro®** is evenly distributed throughout your feed, a homogeneity test should be performed.[10] This protocol outlines a general procedure for conducting such a test.

Objective: To determine the uniformity of **NuPro®** distribution in a batch of feed.

Materials:

- One complete batch of feed containing **NuPro®**.
- Sample collection probes or scoops.
- 10 clean, airtight sample bags.
- Analytical method for quantifying a component of **NuPro®** (e.g., a specific amino acid or nucleotide).

Procedure:

- **Sampling:** Collect a minimum of 10 representative samples from a single batch of the mixed feed.^{[11][12]} For horizontal mixers, use a grain probe to take samples from various locations.^[6] For vertical mixers, take samples at regular intervals from the discharge stream.^[6] Each sample should be of a sufficient quantity for the required analysis.^[11]
- **Sample Analysis:** Analyze each of the 10 samples for the concentration of the chosen tracer component of **NuPro®**.
- **Data Evaluation:** Calculate the mean concentration and the coefficient of variation (CV) for the 10 samples. The CV is a measure of the relative variability and is calculated as: $CV (\%) = (\text{Standard Deviation} / \text{Mean}) * 100$
- **Interpretation of Results:** A lower CV indicates a more uniform mix. While specific regulatory requirements may vary, a common industry target for the CV is less than 10%. A CV greater than 20% is generally considered poor and indicates a need to re-evaluate the mixing process.^[8]

Visualizations



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Caption: Troubleshooting workflow for common feed mixing issues.

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- To cite this document: BenchChem. [Technical Support Center: Process Improvements for Mixing NuPro® into Feed]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1166724/docs#technical-support-center-process-improvements-for-mixing-nupro-into-feed\]](https://www.benchchem.com/product/b1166724/docs#technical-support-center-process-improvements-for-mixing-nupro-into-feed)

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